

# Technical Support Center: Diiodoacetylene Handling

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Diiodoacetylene**

Cat. No.: **B13749442**

[Get Quote](#)

Disclaimer: **Diiodoacetylene** is an extremely toxic and dangerously explosive compound that is sensitive to shock, friction, and heat. The information provided here is for guidance only and should be used by experienced researchers in a well-equipped laboratory environment. A thorough risk assessment must be conducted before handling this substance.

## Frequently Asked Questions (FAQs)

**Q1:** What is **diiodoacetylene** and why is it considered hazardous?

**A1:** **Diiodoacetylene** ( $C_2I_2$ ) is a white, volatile solid. It is considered highly hazardous due to its extreme sensitivity to shock, friction, and heat, which can cause it to decompose explosively. It is also reported to be extremely toxic.

**Q2:** What are the primary triggers for the explosive decomposition of **diiodoacetylene**?

**A2:** The primary triggers for explosion are:

- Shock or Impact: Dropping, bumping, or otherwise subjecting the material to sudden mechanical shock can initiate detonation.
- Friction: Grinding, scraping, or even rubbing the solid material can cause it to explode. It has been noted to explode on rubbing in a mortar.
- Heat: **Diiodoacetylene** is thermally unstable and can explode when heated above 80°C.

Q3: What are the known physical and chemical properties of **diiodoacetylene**?

A3: The known properties are summarized in the table below.

Property	Value
Chemical Formula	$C_2I_2$
Molar Mass	277.83 g/mol
Appearance	White, volatile solid
Melting Point	78.5 - 82 °C
Decomposition Temperature	Explodes above 80 °C
Solubility	Soluble in organic solvents; insoluble in water.
Stability	Light-sensitive, volatile, and sensitive to shock, heat, and friction.

Q4: What personal protective equipment (PPE) is required when handling **diiodoacetylene**?

A4: A comprehensive PPE ensemble is mandatory. This includes, but is not limited to:

- Eye Protection: Chemical splash goggles and a face shield.
- Hand Protection: Heavy-duty, chemical-resistant gloves (e.g., butyl rubber) should be worn. Consider wearing double gloves.
- Body Protection: A flame-resistant lab coat, and a blast shield should be used at all times.
- Hearing Protection: Earmuffs or earplugs are recommended due to the explosion hazard.

## Troubleshooting Guides

### Scenario 1: Accidental Spill of Diiodoacetylene

Problem	Potential Cause	Solution
A small amount of solid diiodoacetylene is spilled on the lab bench.	Mishandling during transfer.	<p>1. IMMEDIATELY EVACUATE THE AREA. 2. Inform your supervisor and laboratory safety personnel. 3. Do NOT attempt to clean it up without specific training and equipment for explosive materials. 4. If deemed safe by trained personnel, the spill may be gently wetted with a compatible solvent (e.g., a high-boiling point, inert hydrocarbon) to reduce sensitivity, and then carefully collected with non-sparking tools.</p>

## Scenario 2: Unexpected Color Change of Stored Diiodoacetylene

Problem	Potential Cause	Solution
Stored diiodoacetylene has turned a reddish or brownish color.	Decomposition, likely due to light exposure, which liberates free iodine.	<p>1. DO NOT HANDLE THE MATERIAL. 2. The presence of impurities can increase its instability. 3. Cordon off the area and immediately contact your institution's environmental health and safety office or a bomb disposal unit for assessment and disposal.</p>

## Experimental Protocols

## Safe Synthesis of Diiodoacetylene (Modified from Dehn, 1911)

**WARNING:** This synthesis produces a shock, heat, and friction-sensitive explosive and should only be performed by trained professionals in a controlled environment with appropriate safety measures in place, including a blast shield.

### Materials:

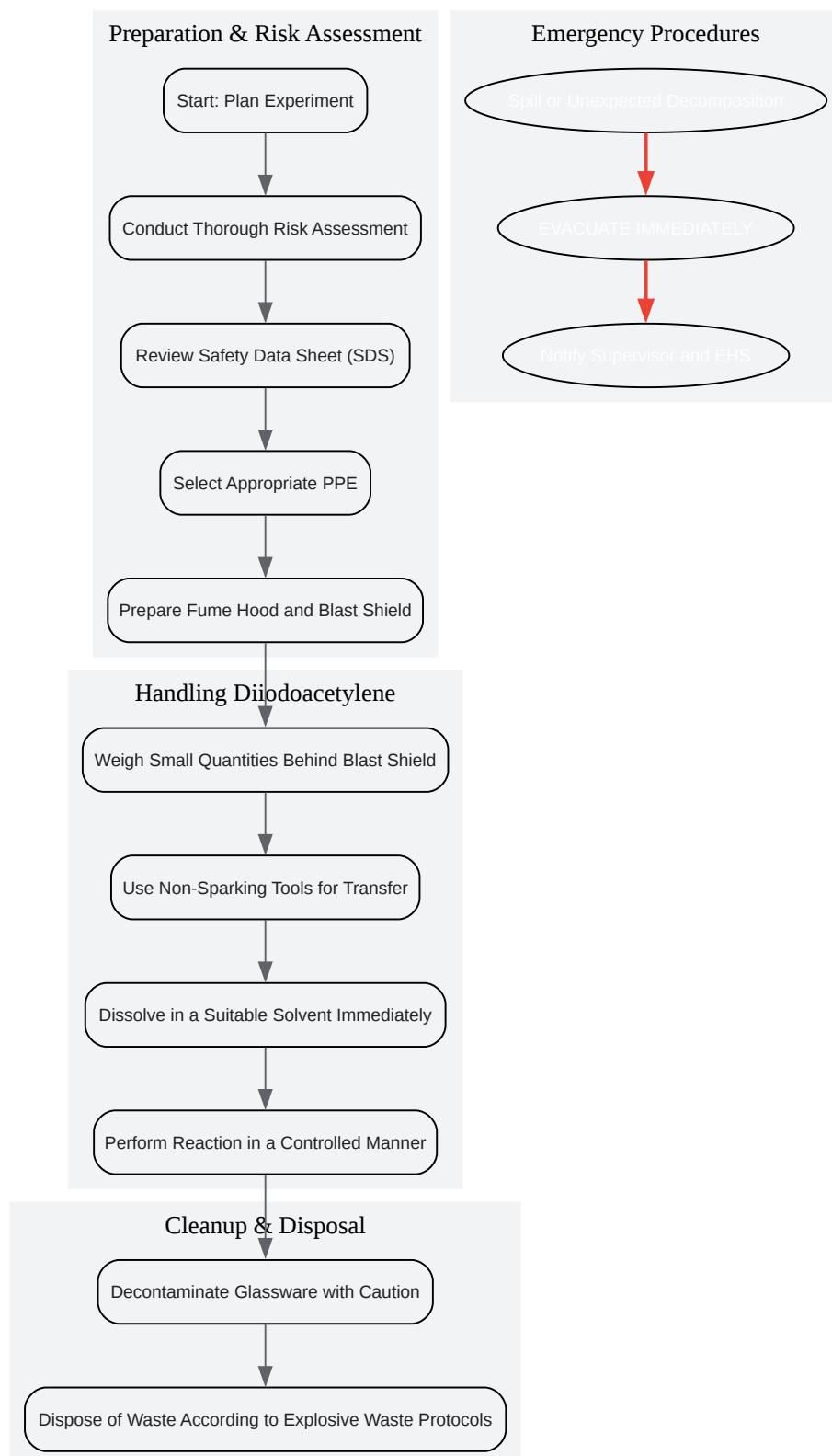
- Potassium iodide (KI)
- Distilled water
- Calcium carbide (CaC<sub>2</sub>)
- 12.5% Sodium hypochlorite (NaOCl) solution
- Ice bath

### Procedure:

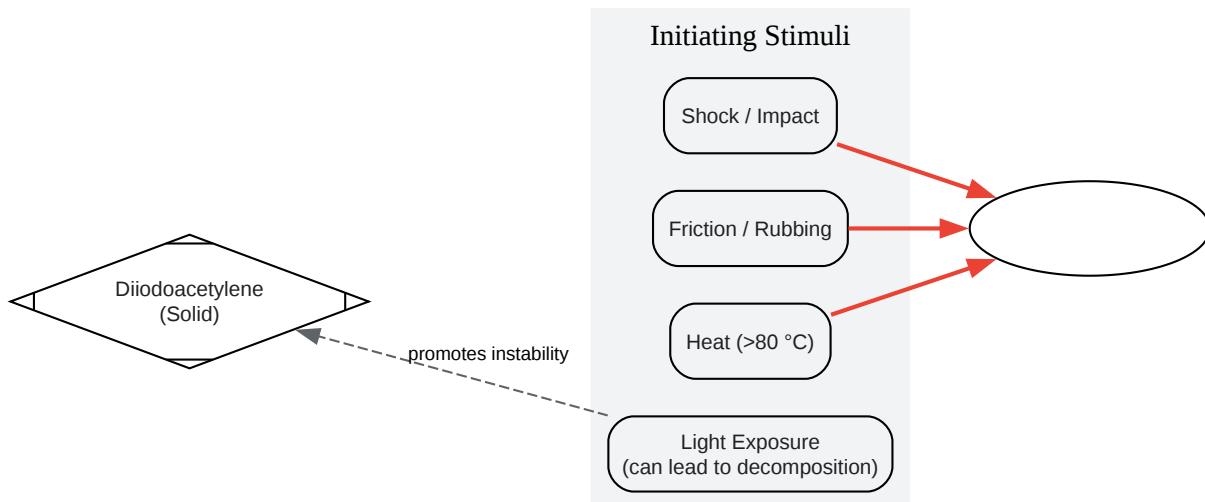
- Dissolve 3 g of potassium iodide in 40 mL of distilled water in a 100 mL measuring cylinder placed in an ice bath.
- Generate acetylene gas by carefully adding calcium carbide to water in a separate flask. Bubble the acetylene gas through the potassium iodide solution.
- Slowly drip the 12.5% sodium hypochlorite solution into the bubbling potassium iodide solution. The solution will turn a reddish-amber color and then pale yellow.
- Continue the slow addition of the hypochlorite solution until a flocculent white precipitate of **diiodoacetylene** forms and the addition of hypochlorite no longer produces a yellow color.
- Carefully filter the precipitate using a Büchner funnel with gentle suction.
- Wash the precipitate with cold water.

- Crucially, do not allow the product to fully dry in a way that would subject it to friction. It is highly recommended to use the material in a subsequent step as a solution or a wetted solid. If it must be isolated, it should be done in very small quantities and stored in a dark, cool location, away from any sources of shock or friction. The material is light-sensitive and volatile.

## Visualizations

[Click to download full resolution via product page](#)

Caption: A workflow for the safe handling of **diiodoacetylene**.



[Click to download full resolution via product page](#)

Caption: Primary triggers for the explosive decomposition of **diiodoacetylene**.

- To cite this document: BenchChem. [Technical Support Center: Diiodoacetylene Handling]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13749442#avoiding-shock-and-friction-with-diiodoacetylene\]](https://www.benchchem.com/product/b13749442#avoiding-shock-and-friction-with-diiodoacetylene)

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)